Technical Guide: 4-Methyl-1H-indazol-5-amine (CAS 101257-89-0)

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Compound of Interest	
Compound Name:	*4-methyl-1H-indazol-5-amine*
Cat. No.:	*B033550* Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyl-1H-indazol-5-amine, with CAS number 101257-89-0, is a heterocyclic amine belonging to the indazole class of compounds. The indazole scaffold is a prominent privileged structure in medicinal chemistry, recognized for its versatile biological activities. This technical guide provides a comprehensive overview of the known properties, synthesis, and biological relevance of **4-Methyl-1H-indazol-5-amine** and its derivatives, with a focus on its application in drug discovery, particularly in the development of kinase inhibitors for oncology.
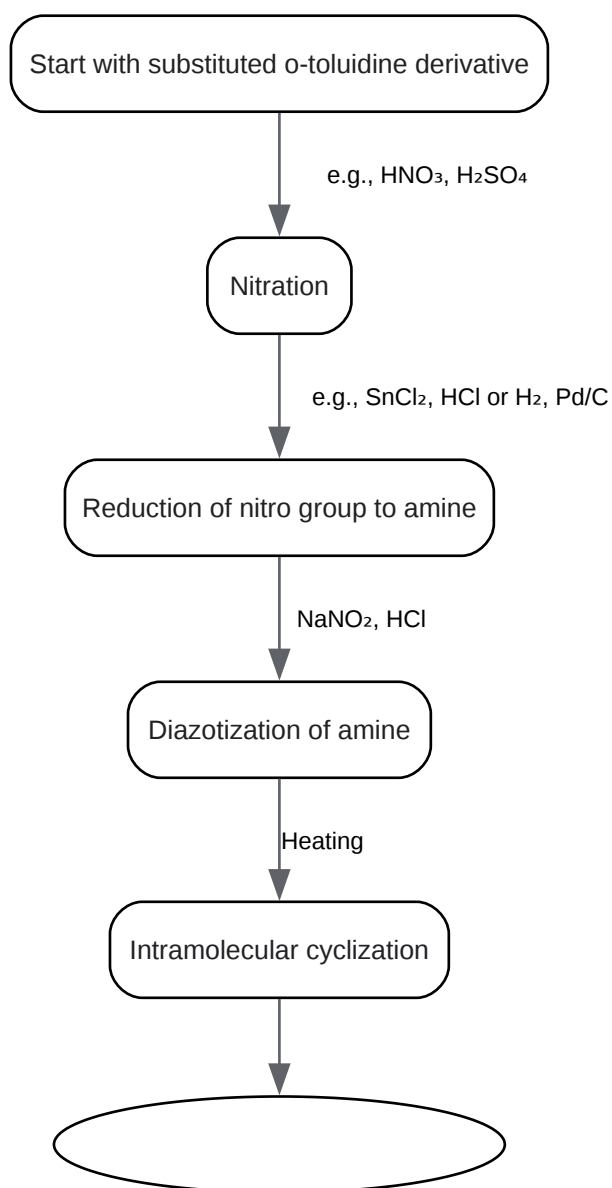
Physicochemical Properties

A summary of the key physicochemical properties for **4-Methyl-1H-indazol-5-amine** is presented below. While experimental data for some properties of this specific molecule are limited, computed values provide valuable insights.
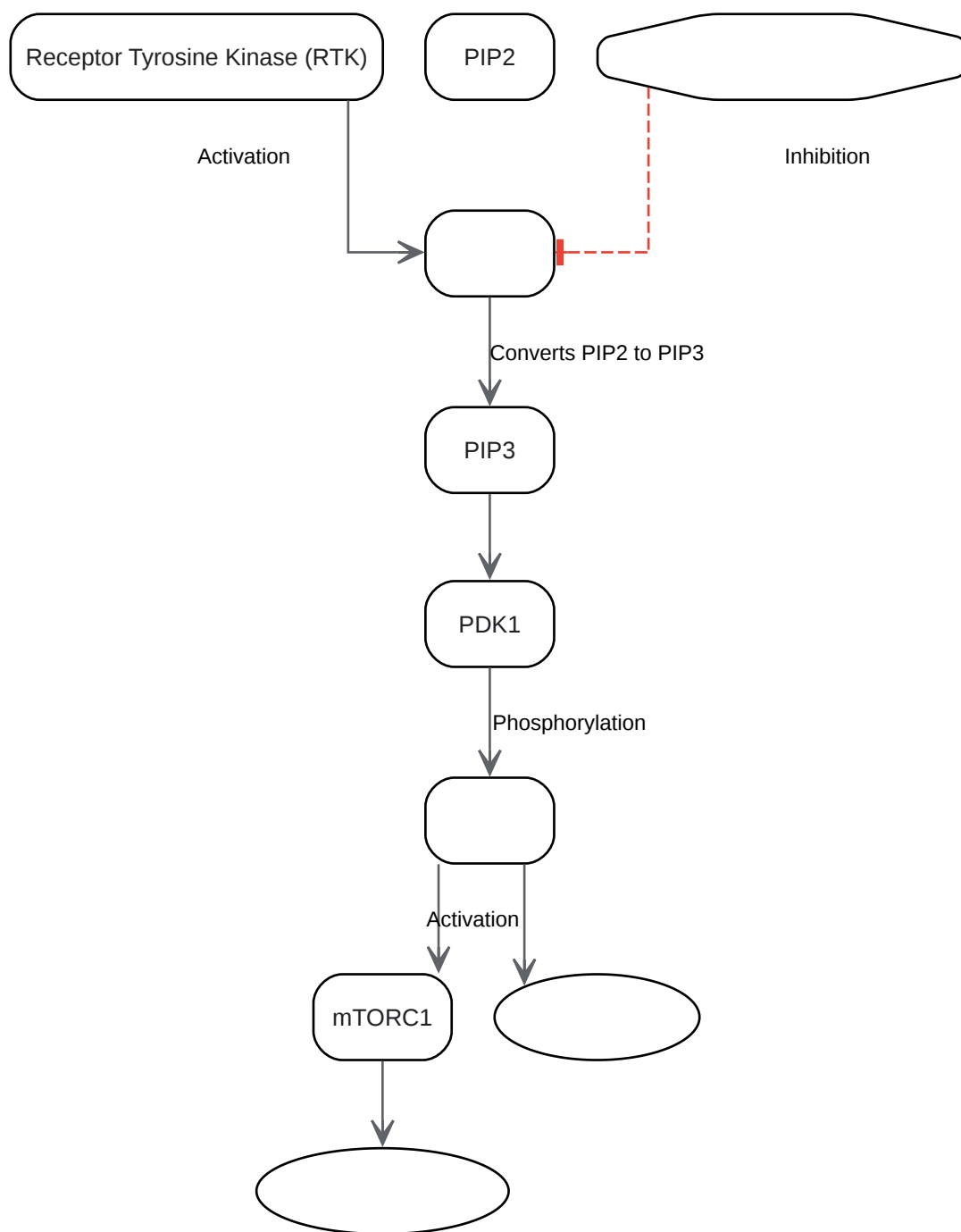
Property	Value	Source
CAS Number	101257-89-0	
Molecular Formula	$C_8H_9N_3$	PubChem[1]
Molecular Weight	147.18 g/mol	PubChem[1]
IUPAC Name	4-methyl-1H-indazol-5-amine	PubChem[1]
Canonical SMILES	CC1=C(C=CC2=C1C=NN2)N	PubChem[1]
XLogP3	1.2	PubChem[1]
Topological Polar Surface Area	54.7 Å²	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	0	PubChem[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **4-Methyl-1H-indazol-5-amine** is not readily available in the public domain, a general and common approach to synthesize substituted indazoles involves the cyclization of ortho-substituted anilines. A plausible synthetic workflow is outlined below.

General Experimental Workflow for Indazole Synthesis

Tech Support

Start with substituted o-toluidine derivative

e.g., HNO_3, H_2SO_4

Nitration

e.g., $SnCl_2$, HCl or H_2, Pd/C

Reduction of nitro group to amine

$NaNO_2$, HCl

Diazotization of amine

Heating

Intramolecular cyclization

Receptor Tyrosine Kinase (RTK)

PIP2

Activation

Inhibition

Converts PIP2 to PIP3

PIP3

PDK1

Phosphorylation

Activation

mTORC1

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References

- 1. 4-Methyl-1H-indazol-5-amine | C8H9N3 | CID 19354421 - PubChem [pubchem.ncbi.nlm.nih.gov]

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